

A Comprehensive Technical Guide to 4-(2-Hydroxyethyl)cyclohexanol

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Compound of Interest

Compound Name: 4-(2-Hydroxyethyl)cyclohexanol

CAS No.: 74058-21-2

Cat. No.: B1590616

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **4-(2-Hydroxyethyl)cyclohexanol**, a versatile bifunctional molecule with significant potential in various scientific and industrial applications, including drug development. As a Senior Application Scientist, the following sections synthesize critical technical data with practical insights to facilitate its effective use in research and development.

Nomenclature and Chemical Identity

4-(2-Hydroxyethyl)cyclohexanol is an organic compound featuring a cyclohexane ring substituted with both a hydroxyl group and a 2-hydroxyethyl group.^[1] This structure imparts amphiphilic properties, with the cyclohexane ring providing a nonpolar character and the two hydroxyl groups contributing to its polarity and water solubility.^[1] The compound is typically available as a mixture of cis and trans isomers.

A clear understanding of its nomenclature is crucial for accurate literature searches and unambiguous communication in scientific contexts.

Table 1: Synonyms and Identifiers

Identifier Type	Value	Source
IUPAC Name	2-(4-Hydroxycyclohexyl)ethanol	TCI Chemicals
Common Name	4-(2-Hydroxyethyl)cyclohexanol	CymitQuimica[1]
Synonyms	4-Hydroxycyclohexaneethanol	TCI Chemicals
Cyclohexaneethanol, 4-Hydroxy-	CymitQuimica[1]	
CAS Number	74058-21-2	CymitQuimica, Spectrum Chemical[1][2]
Molecular Formula	C ₈ H ₁₆ O ₂	CymitQuimica, Spectrum Chemical[1][2]
Molecular Weight	144.21 g/mol	CymitQuimica, Spectrum Chemical[1][2]
InChI	InChI=1/C8H16O2/c9-6-5-7-1-3-8(10)4-2-7/h7-10H,1-6H2	CymitQuimica[1]
SMILES	C1CC(CCC1CCO)O	CymitQuimica[1]

Physicochemical Properties

The physical and chemical properties of **4-(2-Hydroxyethyl)cyclohexanol** dictate its behavior in various systems and are fundamental to its application in experimental design.

Table 2: Physicochemical Data

Property	Value	Source
Physical State	Colorless to pale yellow liquid at room temperature	CymitQuimica[1]
Solubility	Soluble in water	CymitQuimica[1]
Boiling Point	175 °C at 20 mmHg	Tokyo Chemical Industry Co., Ltd.[3]
Specific Gravity (20/20)	1.05	Tokyo Chemical Industry Co., Ltd.[3]
Refractive Index	1.49	Tokyo Chemical Industry Co., Ltd.[3]

The presence of two hydroxyl groups allows for hydrogen bonding, contributing to its water solubility and relatively high boiling point.[1] These properties are advantageous in formulations and as a solvent in various chemical reactions.[1]

Synthesis and Availability

While specific, detailed synthesis routes for **4-(2-Hydroxyethyl)cyclohexanol** are not extensively published in readily available literature, its structure suggests it can be synthesized through the reduction of corresponding esters or carboxylic acids, such as derivatives of 4-cyclohexaneacetic acid.

The compound is commercially available from various chemical suppliers, typically as a mixture of cis and trans isomers. For specific research needs, purification of the desired isomer may be necessary.

Applications in Research and Drug Development

The bifunctional nature of **4-(2-Hydroxyethyl)cyclohexanol** makes it a valuable building block in several areas of chemical synthesis and materials science.

Role as a Diol Monomer

As a diol, **4-(2-Hydroxyethyl)cyclohexanol** can be used as a monomer in the synthesis of polyesters and polyurethanes.[3] The incorporation of the cyclohexyl ring into the polymer backbone can impart desirable properties such as increased rigidity, thermal stability, and modified solubility.

Intermediate in Organic Synthesis

The two hydroxyl groups offer reactive sites for a variety of chemical transformations. The primary alcohol of the hydroxyethyl group and the secondary alcohol on the cyclohexane ring can be selectively protected and functionalized, allowing for the synthesis of more complex molecules. This makes it a useful intermediate for creating compounds with specific steric and electronic properties.

Potential in Drug Delivery and Formulation

The amphiphilic character of **4-(2-Hydroxyethyl)cyclohexanol** suggests its potential use as a surfactant or emulsifier in drug formulations.[1] Surfactants are critical in solubilizing poorly water-soluble active pharmaceutical ingredients (APIs), which can enhance bioavailability.[4]

Experimental Protocol: A Conceptual Synthesis Approach

While a specific, validated protocol for the synthesis of **4-(2-Hydroxyethyl)cyclohexanol** is not readily available in the provided search results, a logical and common synthetic route for such a diol would involve the reduction of a corresponding ester. The following is a generalized, conceptual protocol based on standard organic chemistry principles.

Objective: To synthesize **4-(2-Hydroxyethyl)cyclohexanol** via the reduction of a suitable ester precursor, such as ethyl 2-(4-oxocyclohexyl)acetate.

Materials:

- Ethyl 2-(4-oxocyclohexyl)acetate (precursor)
- Sodium borohydride (NaBH_4) or Lithium aluminum hydride (LiAlH_4) (reducing agent)
- Anhydrous ethanol or Tetrahydrofuran (THF) (solvent)

- Hydrochloric acid (HCl), dilute aqueous solution (for workup)
- Sodium sulfate (Na_2SO_4), anhydrous (drying agent)
- Rotary evaporator
- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)
- Magnetic stirrer and heating mantle
- Thin-layer chromatography (TLC) apparatus for reaction monitoring

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen), dissolve the starting ester, ethyl 2-(4-oxocyclohexyl)acetate, in an appropriate anhydrous solvent (e.g., ethanol for NaBH_4 or THF for LiAlH_4).
- **Addition of Reducing Agent:** Cool the solution in an ice bath. Slowly add the reducing agent (e.g., NaBH_4) portion-wise to the stirred solution. The choice of reducing agent is critical; LiAlH_4 is a much stronger reducing agent and requires more stringent anhydrous conditions and careful handling.
- **Reaction Monitoring:** Allow the reaction to stir at room temperature. Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- **Quenching the Reaction:** Once the reaction is complete, carefully quench the excess reducing agent by the slow addition of water or a dilute acid solution (with cooling).
- **Workup:** Acidify the reaction mixture with dilute HCl. Extract the product into an organic solvent such as ethyl acetate. Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and filter.
- **Purification:** Concentrate the filtrate using a rotary evaporator. The crude product can then be purified by column chromatography on silica gel to yield pure **4-(2-**

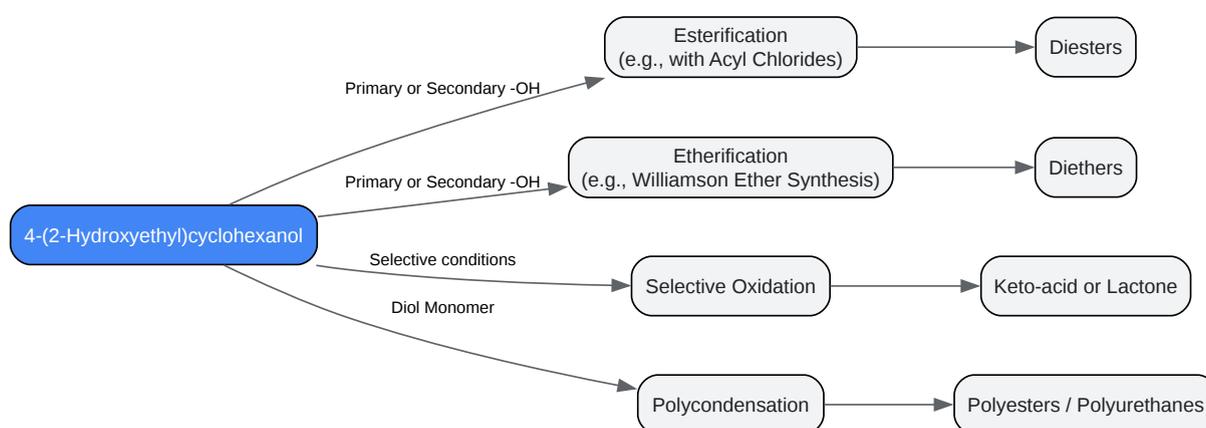
Hydroxyethyl)cyclohexanol.

Causality behind Experimental Choices:

- Inert Atmosphere: Prevents reaction with atmospheric moisture, which is particularly important when using highly reactive reducing agents like LiAlH_4 .
- Choice of Reducing Agent: NaBH_4 is a milder reducing agent suitable for reducing ketones and aldehydes, while LiAlH_4 can reduce both esters and ketones to alcohols. The choice depends on the specific precursor used.
- Reaction Monitoring: TLC is a rapid and effective technique to determine the endpoint of the reaction, preventing over- or under-reaction and ensuring optimal yield.
- Purification: Column chromatography is a standard and effective method for separating the desired product from byproducts and unreacted starting materials, ensuring high purity of the final compound.

Logical Relationships and Potential Modifications

The structure of **4-(2-Hydroxyethyl)cyclohexanol** allows for various synthetic modifications, making it a versatile scaffold.



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Caption: Synthetic pathways originating from **4-(2-Hydroxyethyl)cyclohexanol**.

Safety and Handling

As with any chemical, proper safety precautions should be observed when handling **4-(2-Hydroxyethyl)cyclohexanol**. Consult the Safety Data Sheet (SDS) provided by the supplier for detailed information on hazards, handling, and disposal.[1] In general, it is advisable to handle the compound in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Conclusion

4-(2-Hydroxyethyl)cyclohexanol is a valuable and versatile chemical intermediate with a unique combination of a cycloaliphatic core and two hydroxyl groups. Its properties make it a promising candidate for applications in polymer chemistry, organic synthesis, and potentially in the formulation of pharmaceuticals. A thorough understanding of its chemical identity, physicochemical properties, and reactivity is essential for leveraging its full potential in research and development.

References

- MDPI. Benzyl-N-[4-(2-hydroxyethyl)-1,3-thiazol-2-yl]carbamate. [[Link](#)]

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